

# A Comprehensive Technical Guide to the Physicochemical Properties of Tween 85

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## Compound of Interest

Compound Name: Tween 85

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## Introduction

**Tween 85**, also known as Polysorbate 85 or polyoxyethylene (20) sorbitan trioleate, is a non-ionic surfactant and emulsifier widely utilized across the pharmaceutical, cosmetic, and food industries. Its utility stems from its ability to form stable oil-in-water emulsions, solubilize poorly water-soluble active pharmaceutical ingredients (APIs), and enhance the stability of various formulations. Structurally, **Tween 85** is derived from the ethoxylation of sorbitan trioleate, which is an ester of sorbitan (a derivative of sorbitol) and oleic acid. The "85" designation indicates that the fatty acid component is primarily trioleate, and it is copolymerized with approximately 20 moles of ethylene oxide. This guide provides an in-depth overview of the core physicochemical properties of **Tween 85**, methodologies for their determination, and a logical workflow for its characterization.

## Physicochemical Properties of Tween 85

The functional efficacy of **Tween 85** in various applications is dictated by its distinct physicochemical properties. These properties have been quantified and are summarized in the table below for ease of reference and comparison. It is important to note that as a polymeric surfactant, some values, particularly molecular weight and HLB, can be presented as averages or ranges due to the inherent polydispersity of the material.

Property	Value
Synonyms	Polysorbate 85, Polyoxyethylene (20) sorbitan trioleate
CAS Number	9005-70-3
Molecular Formula	C <sub>100</sub> H <sub>188</sub> O <sub>28</sub> (approximate)
Molecular Weight	~1838.68 g/mol [1]; Calculated as ~1837 g/mol
Appearance	Amber to light yellow, viscous liquid at room temperature.[2][3][4][5]
Hydrophilic-Lipophilic Balance (HLB)	11.0[2][5] (This value is commonly cited, making it suitable for oil-in-water emulsions). Other sources report ranges of 13-14 or 15-16.
Viscosity	~300 cps at 25°C.
Density / Specific Gravity	Density: ~1.028 g/mL at 20°C[2]; ~1.03 g/cm <sup>3</sup> at 20°C. Specific Gravity: ~1.030 at 20/4°C.[2]
Solubility	Dispersible in water. Soluble in ethanol, methanol, ethyl acetate, and toluene.[2][5] Insoluble in mineral oil and vegetable oils.[5]
Refractive Index	n <sub>20/D</sub> ~1.473[2]
Saponification Value	80 - 98 mg KOH/g[3][4][5]
Acid Value	≤ 2.0 mg KOH/g[4][5]
Hydroxyl Value	39 - 60 mg KOH/g[5]
Flash Point	> 110 °C (> 230 °F)[2]
Critical Micelle Concentration (CMC)	A specific CMC value for Tween 85 is not consistently reported in literature. However, for the Tween series, CMC generally decreases with increasing alkyl chain length and increases with the degree of ethoxylation.[6] Experimental determination is recommended for specific formulations.

## Experimental Protocols for Property Determination

Accurate characterization of **Tween 85** is crucial for its effective application. The following are detailed methodologies for determining its key physicochemical properties.

### Determination of Hydrophilic-Lipophilic Balance (HLB)

The HLB value is an empirical measure of the degree to which a surfactant is hydrophilic or lipophilic.

- Griffin's Method (Theoretical Calculation): For non-ionic surfactants like **Tween 85**, the HLB can be estimated using the formula:  $HLB = 20 * (M_h / M)$  where  $M_h$  is the molecular mass of the hydrophilic portion (the polyoxyethylene chains) and  $M$  is the total molecular mass of the molecule.
- Experimental Titration Method (Water Number):
  - A known weight of the surfactant is dissolved in a mixture of benzene and dioxane.
  - This solution is then titrated with distilled water until a persistent turbidity is observed, indicating the formation of a stable emulsion.
  - The volume of water required is known as the "Water Number."
  - The HLB value is then calculated from the Water Number using a regression equation established for non-ionic surfactants.

### Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow and is a critical parameter for processing and formulation.

- Rotational Viscometry:
  - A rotational viscometer, which operates on the Searle principle, is used.
  - A spindle of appropriate geometry is submerged in a sample of **Tween 85** maintained at a constant temperature (e.g., 25°C).

- The spindle is rotated at a set speed, and the instrument measures the torque required to overcome the viscous drag of the fluid.
- The dynamic viscosity is then calculated from the torque, rotational speed, and the geometry of the spindle.

## Critical Micelle Concentration (CMC) Determination

The CMC is the concentration at which surfactant molecules begin to aggregate and form micelles.

- Surface Tension Method:
  - A series of aqueous solutions of **Tween 85** at varying concentrations are prepared.
  - The surface tension of each solution is measured using a tensiometer (e.g., with the du Noüy ring method).
  - Surface tension is plotted against the logarithm of the surfactant concentration.
  - The plot will show a sharp decrease in surface tension with increasing concentration, followed by a plateau. The point of inflection where the curve breaks is the CMC.
- Conductivity Method:
  - Similar to the surface tension method, a range of concentrations of **Tween 85** in water are prepared.
  - The electrical conductivity of each solution is measured.
  - A plot of conductivity versus surfactant concentration will show two lines with different slopes. The intersection of these lines indicates the CMC.

## Saponification Value Determination

This value represents the number of milligrams of potassium hydroxide (KOH) required to saponify one gram of the ester.

- Titration Method:
  - A precisely weighed sample of **Tween 85** (approximately 2 g) is placed in a flask with a known excess of 0.5 M ethanolic KOH solution.
  - The mixture is heated under reflux for one hour to ensure complete saponification.
  - After cooling, the unreacted KOH is titrated with a standardized 0.5 M hydrochloric acid solution, using phenolphthalein as an indicator.
  - A blank titration is performed without the surfactant sample.
  - The saponification value is calculated based on the difference in the volume of HCl required for the sample and the blank.

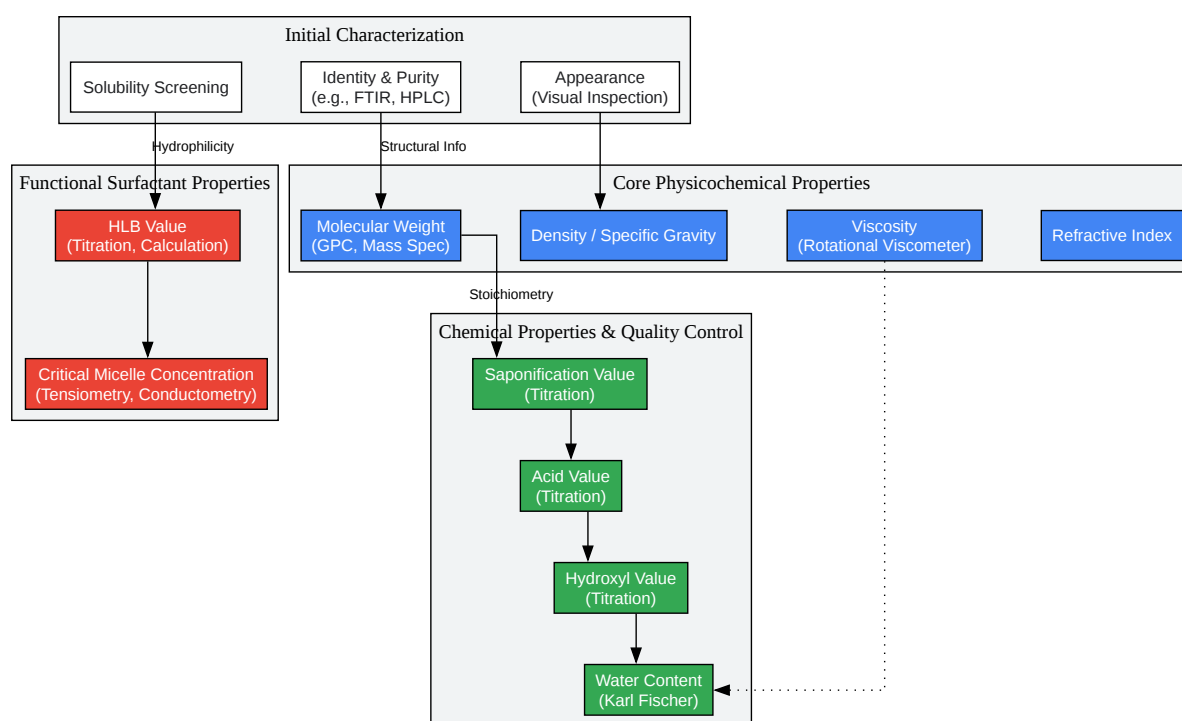
## Hydroxyl Value Determination

The hydroxyl value is the number of milligrams of KOH equivalent to the hydroxyl content of one gram of the substance.

- Acetylation and Titration Method:
  - A known weight of **Tween 85** is acetylated by reacting it with a known excess of acetic anhydride in pyridine, which converts the hydroxyl groups to acetyl groups.
  - After the reaction is complete, water is added to hydrolyze the excess acetic anhydride into acetic acid.
  - The resulting solution is then titrated with a standardized solution of alcoholic KOH to neutralize the acetic acid.
  - A blank determination is run in parallel.
  - The hydroxyl value is calculated from the difference in titration volumes between the blank and the sample.

## Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a non-ionic surfactant such as **Tween 85**.



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Physicochemical characterization workflow for **Tween 85**.

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